

Benchmarking Menin Inhibitors: A Comparative Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the emerging class of Menin inhibitors against other therapeutic agents for acute myeloid leukemia (AML). The information is presented to facilitate informed decisions in research and development, with supporting data and detailed experimental protocols.

The therapeutic landscape for acute myeloid leukemia (AML), particularly for subtypes with specific genetic alterations, is rapidly evolving. A promising new class of targeted therapies, the Menin inhibitors, has shown significant potential in treating AML with KMT2A (formerly MLL) rearrangements or NPM1 mutations. These inhibitors function by disrupting the critical interaction between Menin and the KMT2A/MLL protein, which is essential for the leukemogenic activity driven by the overexpression of genes such as HOXA9 and MEIS1.^{[1][2]} This guide benchmarks key Menin inhibitors—Revumenib, Ziftomenib, and Bleximenib—against each other and against other established AML therapies.

Performance of Menin Inhibitors: A Comparative Analysis

The development of Menin inhibitors has been propelled by their targeted mechanism and promising clinical activity. Several Menin inhibitors are currently in clinical development, with Revumenib and Ziftomenib being the most advanced.[1]

Table 1: Comparative Efficacy of Menin Inhibitors in Relapsed/Refractory AML

Inhibitor	Target Population	Clinical Trial	Overall Response Rate (ORR)	Complete Remission (CR) + CR with Partial Hematologic Recovery (CRh)	Key Adverse Events
Revumenib	KMT2Ar Acute Leukemia	AUGMENT-101 (Phase 2)	63.2%	22.8%	Differentiation Syndrome (16%), QTc Prolongation
NPM1m AML	AUGMENT-101 (Phase 2)	47%	23%	Differentiation Syndrome, QTc Prolongation	
Ziftomenib	NPM1m AML	KOMET-001 (Phase 1/2)	-	~30%	Differentiation Syndrome (up to 57.5%, 30% Grade ≥3)
KMT2Ar AML	KOMET-001 (Phase 1/2)	-	5.6%	Differentiation Syndrome	
Bleximenib	KMT2Ar or NPM1m AML	cAMeLot (Phase 1/2)	48% (at RP2D)	33% (at RP2D)	Differentiation Syndrome (14%), No QTc Prolongation

Note: Data is compiled from various clinical trials and publications. Direct comparison should be made with caution due to differences in study design and patient populations.

Preclinical studies have also provided valuable insights into the potency of these inhibitors. For instance, the Menin-MLL inhibitor MI-3454 has shown impressive GI50 values ranging from 7 to 27 nM in leukemic cell lines with MLL fusions.[3] Another preclinical inhibitor, D0060-319, demonstrated an IC50 of 7.46 nM for inhibiting the Menin-MLL interaction and antiproliferative IC50 values of 4.0 nM and 1.7 nM in MV4-11 and MOLM-13 cell lines, respectively.[4]

Benchmarking Against Other AML Inhibitors

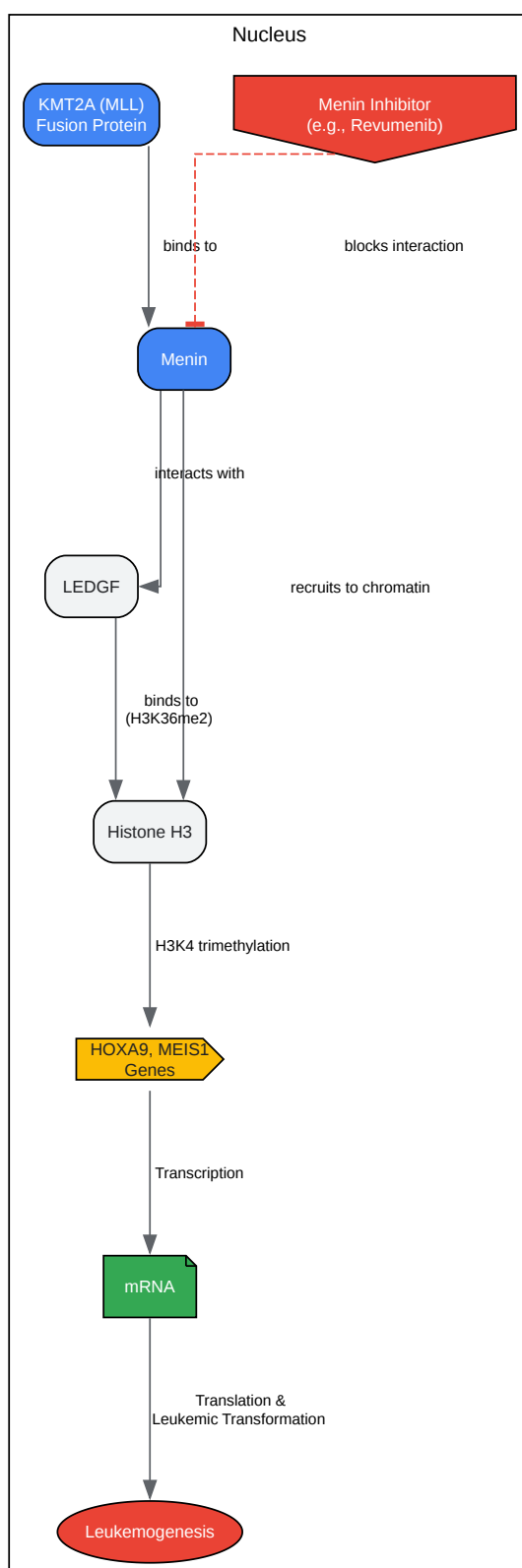
Menin inhibitors represent a novel approach, but it is crucial to compare their performance with other targeted therapies used in AML, such as FLT3 inhibitors, IDH1/2 inhibitors, and BCL-2 inhibitors.

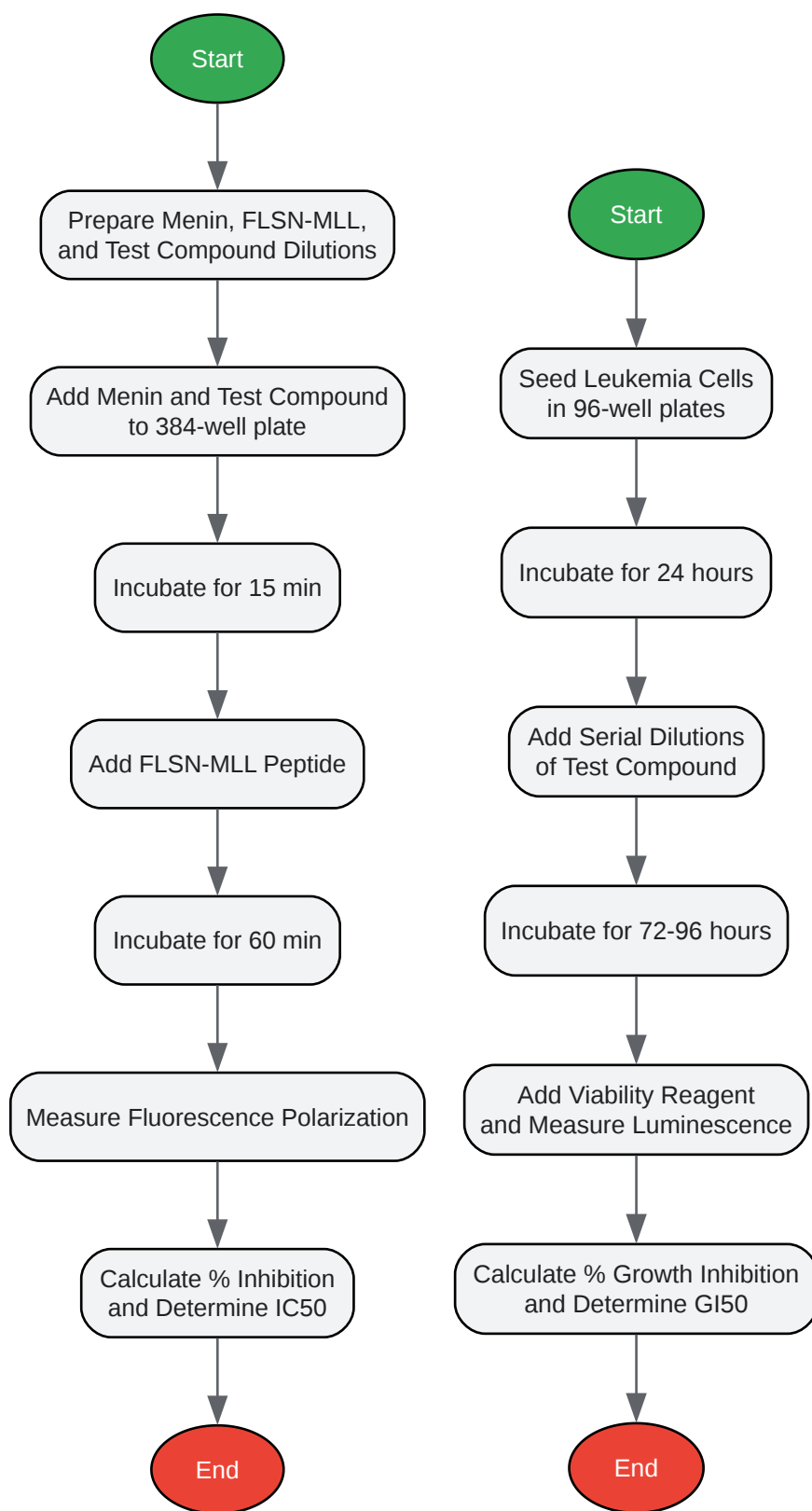
Table 2: Comparison of Menin Inhibitors with Other Targeted AML Therapies

Inhibitor Class	Example Drug(s)	Mechanism of Action	Target Population	Reported Efficacy (Monotherapy or Combination)
Menin Inhibitors	Revumenib, Ziftomenib	Disrupts Menin-KMT2A/MLL interaction, downregulating HOXA9/MEIS1	KMT2Ar, NPM1m AML	ORR: ~47-63%, CR/CRh: ~23-33%
FLT3 Inhibitors	Gilteritinib	Inhibits FMS-like tyrosine kinase 3	FLT3-mutated AML	Gilteritinib + Venetoclax: Modified composite response rate of 75%
IDH1/2 Inhibitors	Ivosidenib, Enasidenib	Inhibit mutant isocitrate dehydrogenase 1 or 2	IDH1 or IDH2-mutated AML	Combination with Gilteritinib is under investigation
BCL-2 Inhibitors	Venetoclax	Inhibits B-cell lymphoma 2, promoting apoptosis	Broad AML populations, often in combination	Venetoclax + Gilteritinib shows synergistic effects

Signaling Pathways and Experimental Workflows

To understand the context of Menin inhibitor activity, it is essential to visualize the underlying signaling pathways and the experimental workflows used for their evaluation.





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